

Personal protective equipment for handling lowh-032

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Compound of Interest

Compound Name: lowh-032

Cat. No.: B612224

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Essential Safety and Handling Guide for lowh-032

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This document provides critical safety and logistical information for the handling, application, and disposal of **lowh-032**, a potent CFTR inhibitor. Adherence to these guidelines is essential to ensure a safe laboratory environment and the integrity of experimental outcomes.

Chemical and Physical Properties

lowh-032 is a synthetic, anti-secretory small molecule with the following properties:

| Property | Value |
|------------------|---|
| Chemical Formula | C ₂₂ H ₁₅ Br ₂ N ₃ O ₄ |
| Molecular Weight | 545.18 g/mol |
| CAS Number | 1191252-49-9 |
| Appearance | Solid powder |
| Solubility | Soluble in DMSO |
| Storage | Store powder at -20°C and solutions in DMSO at -80°C |

Personal Protective Equipment (PPE)

Due to the hazardous nature of **lowh-032** and its classification as a halogenated organic compound, the following personal protective equipment is mandatory when handling this substance.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

| PPE Category | Item | Specification |
|------------------------|----------------|--|
| Hand Protection | Gloves | Two pairs of nitrile or neoprene chemotherapy gloves meeting ASTM D6978 standard. |
| Body Protection | Lab Coat/Gown | Disposable, polyethylene-coated polypropylene gown with demonstrated resistance to chemical permeability. |
| Eye Protection | Safety Goggles | Chemical splash goggles. |
| Face Protection | Face Shield | To be worn in conjunction with safety goggles, especially when handling the powder form or creating solutions. |
| Respiratory Protection | Respirator | An N95 or higher-rated respirator is recommended when handling the powder outside of a certified chemical fume hood. |

Operational Plan: Handling and Preparation of lowh-032 Solutions

3.1. Engineering Controls:

- All handling of solid **lowh-032** and preparation of stock solutions must be conducted in a certified chemical fume hood to minimize inhalation exposure.

3.2. Preparation of Stock Solution (10 mM in DMSO):

- Equilibrate the vial of **lowh-032** powder to room temperature before opening.
- Calculate the required volume of DMSO to achieve a 10 mM concentration. For example, to prepare 1 ml of a 10 mM stock solution, add 183.4 μ l of DMSO to 1 mg of **lowh-032** powder.

- Slowly add the calculated volume of anhydrous DMSO to the vial containing the **lowh-032** powder.
- Cap the vial securely and vortex gently until the solid is completely dissolved. Sonication may be used to aid dissolution.^[6]
- Label the vial clearly with the compound name, concentration, solvent, and date of preparation.
- For long-term storage, aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -80°C.^[7]

Disposal Plan

As a brominated organic compound, **lowh-032** and any materials contaminated with it must be disposed of as hazardous waste.^{[8][9][10][11][12]}

| Waste Stream | Disposal Procedure |
|--|--|
| Solid lowh-032 | Place in a clearly labeled, sealed container for halogenated organic waste. |
| lowh-032 Solutions | Collect in a designated, sealed waste container for halogenated organic liquids. Do not mix with non-halogenated waste. ^{[8][10][12]} |
| Contaminated Labware (e.g., pipette tips, tubes) | Dispose of in a designated solid hazardous waste container for halogenated materials. |

Note: Never dispose of **lowh-032** or its solutions down the drain. Follow all local and institutional regulations for hazardous waste disposal.

Experimental Protocol: In Vitro CFTR Inhibition Assay

This protocol outlines a general procedure for assessing the inhibitory activity of **lowh-032** on CFTR function using a cell-based fluorescence assay.^{[13][14][15][16][17]}

5.1. Materials:

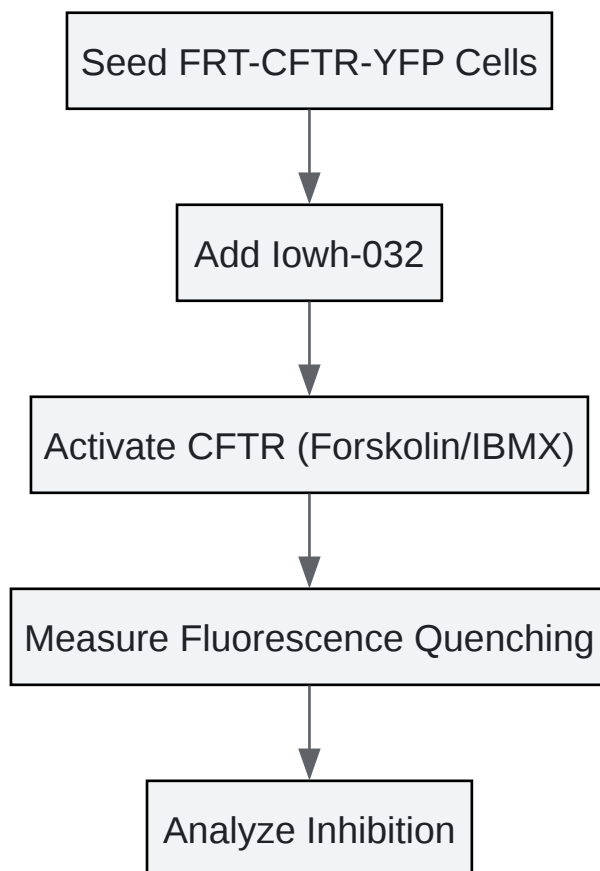
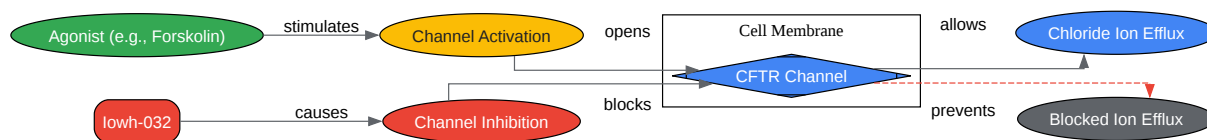
- Fischer Rat Thyroid (FRT) cells stably expressing human CFTR and a halide-sensitive YFP.
- Assay buffer (e.g., PBS with Ca^{2+} / Mg^{2+}).
- Stimulation solution (e.g., forskolin and IBMX in assay buffer).
- **lowh-032** stock solution (10 mM in DMSO).
- 96-well black, clear-bottom microplates.
- Fluorescence plate reader.

5.2. Procedure:

- Seed FRT-CFTR-YFP cells into a 96-well plate and culture until a confluent monolayer is formed.
- Wash the cells twice with assay buffer.
- Add assay buffer containing varying concentrations of **lowh-032** (prepared by serial dilution from the stock solution) to the wells. Include a vehicle control (DMSO) and a positive control (a known CFTR inhibitor).
- Incubate the plate at 37°C for 15-30 minutes.
- Add the stimulation solution to all wells to activate CFTR.
- Immediately place the plate in a fluorescence plate reader and measure the YFP fluorescence quenching over time as an indicator of halide influx and CFTR activity.

Visualization of lowh-032 Mechanism of Action

The following diagrams illustrate the mechanism of **lowh-032** as a CFTR inhibitor and a general experimental workflow.



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